

Tioxazafen EC50 values *Meloidogyne incognita* *Rotylenchulus reniformis*

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Compound Focus: Tioxazafen

CAS No.: 330459-31-9

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Toxicity and Efficacy Data of Tioxazafen

The table below summarizes the key toxicity parameters of **Tioxazafen** against two major plant-parasitic nematodes, based on laboratory and greenhouse experiments [1] [2] [3].

Parameter	<i>Meloidogyne incognita</i>	<i>Rotylenchulus reniformis</i>
24-hour EC ₅₀ (Motility)	57.69 µg/mL	59.64 µg/mL
48-hour EC ₅₀ (Motility)	47.15 µg/mL	47.25 µg/mL
24-hour EC ₉₀ (Motility)	84.95 µg/mL	111.30 µg/mL
Paralysis at 27.0 µg/mL (24h)	8% immotile	22% immotile
Paralysis at 27.0 µg/mL (48h)	37% immotile	31% immotile
Effect on Hatch (3-day exposure)	Suppressed at ≥ 2.7 µg/mL	Suppressed at ≥ 2.7 µg/mL

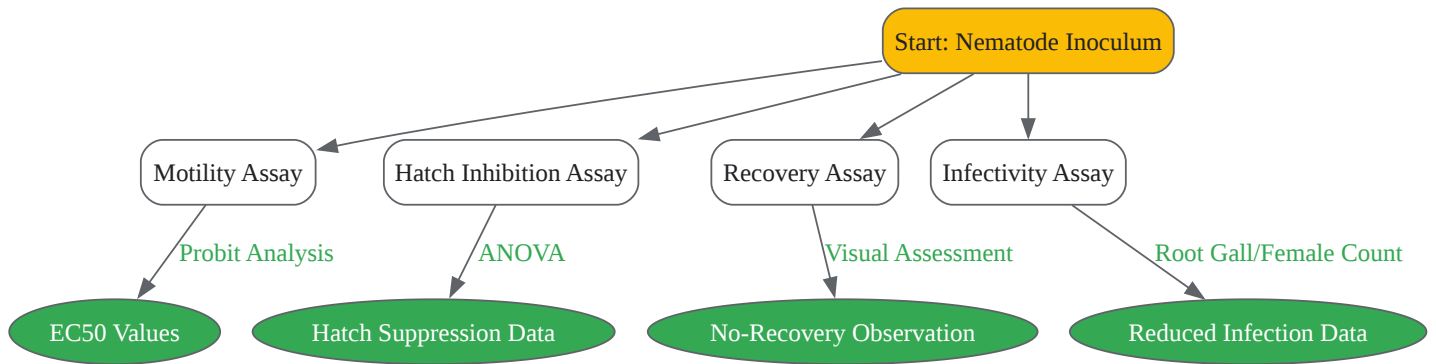
Parameter	Meloidogyne incognita	Rotylenchulus reniformis
Recovery after 24h exposure to EC ₅₀	No recovery; mortality increased	No recovery; mortality unchanged
Impact on Infectivity	Reduced after 24h exposure to low concentrations (0.38 - 47.15 µg/mL)	Reduced after 24h exposure to 47.25 µg/mL

Detailed Experimental Protocols

The data was generated using the following standardized methodologies [2] [3]:

- **Nematode Motility Assay:** Second-stage juveniles (J2) of *M. incognita* and mixed life stages of *R. reniformis* were exposed to various concentrations of **Tioxazafen** in water solutions (0.0 to 27.03 µg/mL) for 2, 24, and 48 hours. The experiments were performed in 24-well tissue culture plates at 28°C. Motile and immotile nematodes were counted visually using an inverted compound microscope, and EC values were determined through probit analysis.
- **Egg Hatch Inhibition Assay:** Freshly collected eggs of both nematode species were treated with the same range of **Tioxazafen** concentrations for 3 days. The number of hatched J2 was recorded daily, and the percent hatch was calculated.
- **Recovery Assay:** Nematodes were treated for 24 hours with their respective 48-hour EC₅₀ values of **Tioxazafen**, rinsed thoroughly with distilled water, and then transferred to clean water. Motility was assessed 24 and 48 hours after the rinse to check for recovery.
- **Infectivity Assay:** Nematodes were exposed to sub-lethal concentrations of **Tioxazafen** (dilutions of the 48-hour EC₅₀) for 24 hours. These treated nematodes were then inoculated onto 2-week-old tomato seedlings in a greenhouse. Infectivity was evaluated three weeks post-inoculation by counting root galls (*M. incognita*) or stained females (*R. reniformis*).

The following diagram illustrates the workflow of these experiments:



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Key Conclusions for Researchers

- **Similar Intrinsic Toxicity:** The 24-hour and 48-hour EC₅₀ values for motility are remarkably similar for both nematode species, suggesting a comparable level of intrinsic sensitivity to **Tioxazafen's** primary mode of action, which is the disruption of ribosomal activity [2] [3].
- **Irreversible Effect:** The lack of recovery in motility after rinsing and removing the nematicide is a critical finding. It indicates that the toxic effect of **Tioxazafen** is largely irreversible, leading to progressive or sustained mortality [1].
- **Multi-faceted Nematicidal Action:** **Tioxazafen** demonstrates a multi-pronged effect by not only paralyzing juveniles but also suppressing egg hatch and reducing the ability of surviving nematodes to infect plant roots, which is crucial for long-term crop protection [2].
- **Differential Field Efficacy Requirement:** Although the in vitro toxicity is similar, the study notes that a greater application rate may be needed to suppress *R. reniformis* infection in tomatoes compared to *M. incognita*. This highlights the importance of considering species-specific interactions with the host plant and soil environment when designing field application strategies [1] [3].

In Summary

Tioxazafen is an effective seed-applied nematicide with similar and irreversible toxic effects on *M. incognita* and *R. reniformis*. Its activity extends beyond motility to include hatch suppression and reduced infectivity.

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References

1. Toxicity of Tioxazafen to Meloidogyne incognita and Rotylenchulus ... [reference-global.com]
2. Toxicity of Tioxazafen to Meloidogyne Incognita and ... [pmc.ncbi.nlm.nih.gov]
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